

Application Notes and Protocols: ^{13}C CO₂ Breath Test Using ^{13}C -Labeled Sodium Butyrate

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Sodium butyrate-4- ^{13}C

CAS No.: 286367-75-7

Cat. No.: B1602971

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Authored by: Gemini, Senior Application Scientist

Abstract

The ^{13}C -Sodium Butyrate Breath Test is a non-invasive diagnostic tool for assessing the metabolic activity of the colon and liver. By tracing the metabolism of orally administered ^{13}C -labeled sodium butyrate to $^{13}\text{CO}_2$ in exhaled breath, this test provides valuable insights into the function of colonocytes and hepatic mitochondrial β -oxidation. This application note provides a comprehensive guide to the principles, protocols, and data interpretation of the ^{13}C -Sodium Butyrate Breath Test, designed for researchers and clinicians in gastroenterology, metabolic diseases, and drug development.

Introduction: The Significance of Butyrate Metabolism

Butyrate, a short-chain fatty acid (SCFA), is a principal metabolite produced by the gut microbiota through the fermentation of dietary fibers. It serves as the primary energy source for colonocytes, the epithelial cells lining the colon, and plays a crucial role in maintaining gut homeostasis, regulating inflammation, and influencing systemic metabolism. Impaired butyrate metabolism has been implicated in the pathophysiology of various gastrointestinal disorders,

including inflammatory bowel disease (IBD), and may also be relevant in metabolic conditions such as nonalcoholic steatohepatitis (NASH).

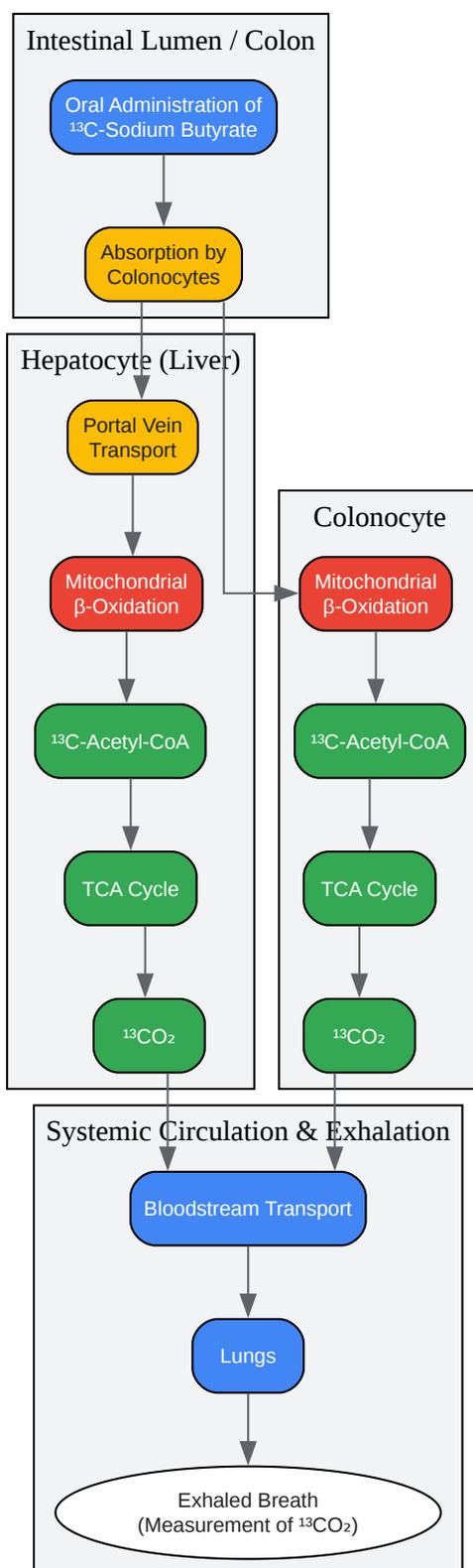
The ^{13}C -Sodium Butyrate Breath Test offers a dynamic and non-invasive method to probe this critical metabolic pathway. By introducing a stable, non-radioactive isotope of carbon (^{13}C) into the butyrate molecule, we can track its absorption and subsequent oxidation to $^{13}\text{CO}_2$, which is then expelled in the breath. The rate and extent of $^{13}\text{CO}_2$ exhalation provide a quantitative measure of the body's ability to metabolize butyrate, reflecting both colonic and hepatic function.

Principles of the Method

The fundamental principle of the ^{13}C -Sodium Butyrate Breath Test lies in the metabolic conversion of ^{13}C -butyrate to $^{13}\text{CO}_2$. Following oral administration, ^{13}C -sodium butyrate travels to the colon where it is absorbed by colonocytes. Inside the colonocytes, and subsequently in the liver, butyrate undergoes β -oxidation within the mitochondria to produce acetyl-CoA. The ^{13}C -labeled acetyl-CoA then enters the tricarboxylic acid (TCA) cycle, leading to the production of $^{13}\text{CO}_2$. This labeled carbon dioxide diffuses into the bloodstream, is transported to the lungs, and is finally exhaled.

The rate-limiting step in this process is the metabolic activity of the colonocytes and hepatocytes. Therefore, the temporal pattern of $^{13}\text{CO}_2$ excretion in the breath directly reflects the efficiency of butyrate absorption and oxidation. A diminished or delayed peak in $^{13}\text{CO}_2$ exhalation may indicate impaired colonocyte function, compromised mitochondrial β -oxidation, or both.

Metabolic Pathway of ^{13}C -Sodium Butyrate to $^{13}\text{CO}_2$



[Click to download full resolution via product page](#)

Metabolic pathway of ¹³C-Sodium Butyrate to ¹³CO₂.

Applications

The ^{13}C -Sodium Butyrate Breath Test is a versatile tool with applications in both clinical diagnostics and research.

- Gastroenterology:
 - Assessing Inflammatory Bowel Disease (IBD) Activity: Studies have shown that butyrate oxidation is impaired in the colonic mucosa of patients with active ulcerative colitis.[1] The ^{13}C -butyrate breath test can serve as a non-invasive marker of disease activity and metabolic changes associated with the amelioration of inflammation.[2]
 - Investigating Gut Barrier Function: Butyrate is essential for maintaining the integrity of the gut barrier. This test can be used to indirectly assess the metabolic health of the colonic epithelium.
- Metabolic Diseases:
 - Evaluating Hepatic Mitochondrial Function: As a portion of absorbed butyrate is metabolized in the liver, this test can provide insights into hepatic mitochondrial β -oxidation, which is often impaired in conditions like NASH. The analogous ^{13}C -octanoate breath test has been shown to correlate with insulin resistance and is predictive of NASH. [3]
- Drug Development:
 - Pharmacodynamic Biomarker: The test can be employed to evaluate the effect of novel therapeutic agents on colonic health and liver metabolism.
 - Patient Stratification: It can aid in identifying patient populations with impaired butyrate metabolism who may be more likely to respond to specific interventions.

Experimental Protocol

This protocol provides a standardized procedure for conducting the ^{13}C -Sodium Butyrate Breath Test in adult subjects.

Subject Preparation

Proper subject preparation is critical for accurate and reproducible results.

- Fasting: Subjects should fast for at least 8-10 hours prior to the test. Water is permitted up to 2 hours before the test.
- Dietary Restrictions: For 48 hours prior to the test, subjects should avoid foods rich in ^{13}C , such as corn, pineapple, and sugarcane, as these can elevate the baseline $^{13}\text{CO}_2$ levels.[3]
- Medications:
 - Antibiotics should be discontinued at least 4 weeks before the test.
 - Proton pump inhibitors (PPIs) and bismuth preparations should be stopped for at least 2 weeks prior to the test.
 - H₂-receptor antagonists and antacids should be avoided for at least 24 hours before the test.
- Lifestyle: Subjects should refrain from smoking and strenuous exercise on the day of the test.

Materials

- ^{13}C -Sodium Butyrate (typically 75-100 mg, consult specific study design)
- 200 mL of water
- Breath collection bags or tubes
- Infrared spectrometer or isotope ratio mass spectrometer for $^{13}\text{CO}_2$ analysis

Test Procedure

The following workflow outlines the key steps of the ^{13}C -Sodium Butyrate Breath Test.



[Click to download full resolution via product page](#)

Experimental workflow for the ¹³C-Sodium Butyrate Breath Test.

Step-by-Step Method:

- **Baseline Breath Sample (t=0):** Collect a baseline breath sample from the subject before administering the ¹³C-sodium butyrate. This is crucial for determining the natural abundance of ¹³CO₂ in the subject's breath.
- **Substrate Administration:** Dissolve the prescribed dose of ¹³C-sodium butyrate in 200 mL of water. The subject should drink the entire solution within 5 minutes.
- **Timed Breath Sample Collection:** Collect breath samples at regular intervals post-administration. A recommended schedule is every 15 minutes for the first hour, and then every 30 minutes for the following 3 hours, for a total of 4 hours.
- **Sample Analysis:** Analyze the collected breath samples for their ¹³CO₂/¹²CO₂ ratio using an appropriate analytical instrument.

Quantitative Data Summary

Parameter	Typical Value/Range	Significance
¹³ C-Sodium Butyrate Dose	75 - 100 mg	The amount of substrate administered.
Fasting Period	8 - 10 hours	Ensures a stable baseline ¹³ CO ₂ level.
Test Duration	4 hours	Allows for the complete metabolic curve to be captured.
Sampling Frequency	15-30 minutes	Provides sufficient data points for accurate curve analysis.

Data Analysis and Interpretation

The primary outcome of the ^{13}C -Sodium Butyrate Breath Test is the change in the $^{13}\text{CO}_2/^{12}\text{CO}_2$ ratio in the exhaled breath over time.

Calculation of Delta Over Baseline (DOB)

The results are expressed as the delta over baseline (DOB), which represents the change in the $^{13}\text{CO}_2/^{12}\text{CO}_2$ ratio from the baseline measurement.

$$\text{DOB (\%)} = [({}^{13}\text{CO}_2/^{12}\text{CO}_2 \text{ at time } t) - ({}^{13}\text{CO}_2/^{12}\text{CO}_2 \text{ at baseline})] \times 1000$$

Cumulative $^{13}\text{CO}_2$ Excretion

The cumulative percentage of the administered ^{13}C dose recovered (cPDR) at a given time point is a key parameter and is calculated from the DOB values. This requires knowledge of the subject's CO_2 production rate, which can be estimated from their height, weight, age, and sex, or measured directly.

The cPDR curve provides a comprehensive view of the total amount of substrate metabolized over the test period.

Interpretation of Results

- **Healthy Subjects:** A typical curve in a healthy individual will show a rapid increase in $^{13}\text{CO}_2$ excretion, reaching a peak within 60-90 minutes, followed by a gradual decline.
- **Impaired Metabolism:** In individuals with impaired butyrate metabolism (e.g., active ulcerative colitis), the $^{13}\text{CO}_2$ excretion curve will be flattened, with a lower and delayed peak, and a reduced cumulative $^{13}\text{CO}_2$ excretion over the test period.

Troubleshooting

Issue	Potential Cause(s)	Solution(s)
High Baseline $^{13}\text{CO}_2$	- Inadequate fasting- Consumption of ^{13}C -rich foods	- Ensure strict adherence to fasting and dietary guidelines.- Repeat the test on another day.
No Significant Rise in $^{13}\text{CO}_2$	- Malabsorption of butyrate- Severe metabolic impairment- Improper sample collection	- Verify subject adherence to the protocol.- Check the integrity of the ^{13}C -sodium butyrate.- Review sample collection technique.
High Variability Between Subjects	- Differences in CO_2 production rates- Underlying physiological differences	- Normalize data to individual CO_2 production rates.- Ensure a homogenous study population.

Conclusion

The ^{13}C -Sodium Butyrate Breath Test is a powerful, non-invasive tool for assessing colonic and hepatic metabolic function. Its ability to provide a dynamic readout of butyrate oxidation makes it highly valuable for both clinical diagnostics and research in gastroenterology and metabolic diseases. Adherence to a standardized protocol is essential for obtaining reliable and reproducible results. As our understanding of the role of the gut microbiome and its metabolites in health and disease grows, the clinical and research applications of this test are expected to expand significantly.

References

- Kato, K., Ishii, Y., Mizuno, S., Sugitani, M., Asai, S., Kohno, T., Takahashi, K., Komuro, S., Iwamoto, M., Miyamoto, S., Takayama, T., & Arakawa, Y. (2007). Usefulness of rectally administering [1-(^{13}C)-butyrate for breath test in patients with active and quiescent ulcerative colitis. *Scandinavian Journal of Gastroenterology*, 42(2), 207–214. [[Link](#)]
- Braden, B., Lembcke, B., Kuker, W., & Caspary, W. F. (2007). ^{13}C -breath tests: current state of the art and future directions. *Digestive and Liver Disease*, 39(9), 795–805. [[Link](#)]

- Metabolic Solutions, Inc. (n.d.). ^{13}C and Hydrogen Breath Tests for Research. Retrieved February 7, 2026, from [\[Link\]](#)
- Pietrzak, A., Banasiuk, M., & Szczuko, M. (2020). The (^{13}C) -butyrate breath test: a new non-invasive method for assessing colitis in a murine model. Polish archives of internal medicine, 130(5), 443–445. [\[Link\]](#)
- Keller, J., et al. (2021). European guideline on indications, performance and clinical impact of ^{13}C -breath tests in adult and pediatric patients. United European Gastroenterology Journal, 9(4), 548-571. [\[Link\]](#)
- Armuzzi, A., et al. (2014). Dynamic carbon 13 breath tests for the study of liver function and gastric emptying. World Journal of Gastroenterology, 20(38), 13836-13845. [\[Link\]](#)
- Kibion. (2015). ^{13}C -Sodium-Acetate Breath Test. [\[Link\]](#)
- Kibion. (n.d.). ^{13}C -Sodium-Octanoate and ^{13}C -Octanoic Acid Breath Test. Retrieved February 7, 2026, from [\[Link\]](#)
- Lock, J. F., et al. (2010). Interpretation of non-invasive breath tests using ^{13}C -labeled substrates - a preliminary report with ^{13}C -methacetin. Journal of Breath Research, 4(4), 046004. [\[Link\]](#)
- Slater, C., et al. (2019). Breath $^{13}\text{CO}_2$ —evidence for a noninvasive biomarker to measure added refined sugar uptake. Journal of Applied Physiology, 127(2), 524-531. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. The (^{13}C) -butyrate breath test: a new non-invasive method for assessing colitis in a murine model - PubMed [pubmed.ncbi.nlm.nih.gov]

- [3. metsol.com \[metsol.com\]](https://www.metsol.com)
- To cite this document: BenchChem. [Application Notes and Protocols: ^{13}C CO₂ Breath Test Using ^{13}C -Labeled Sodium Butyrate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1602971#13co2-breath-test-using-13c-labeled-sodium-butyrate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com